

2-Chlorofluorene CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Chlorofluorene

CAS No.: 2523-44-6

Cat. No.: B109886

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Technical Guide: 2-Chlorofluorene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chlorofluorene**, including its chemical identity, physicochemical properties, and relevant experimental data.

Chemical Identity and Structure

2-Chlorofluorene is an organic compound with the CAS Registry Number 2523-44-6.^{[1][2][3][4][5]} Its molecular structure consists of a fluorene backbone with a chlorine atom substituted at the second position.

Molecular Formula: C₁₃H₉Cl^{[1][2][3][4][5]}

IUPAC Name: 2-chloro-9H-fluorene^[4]

Synonyms: Fluorene, 2-chloro-; 9H-Fluorene, 2-chloro-^{[1][2][3][5]}

The molecular structure of **2-Chlorofluorene** is depicted below:

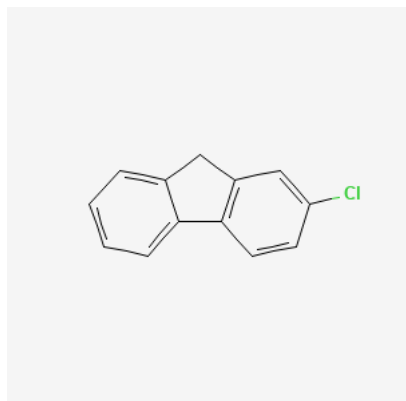


Image Source: PubChem CID 17300

Physicochemical Properties

The key quantitative data for **2-Chlorofluorene** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	200.66 g/mol	[1][4][5]
CAS Registry Number	2523-44-6	[1][2][3][4][5]
Melting Point	96-97°C	[5]
Boiling Point	258.08°C (rough estimate)	[5]
Reduced Pressure Boiling Point	413 to 423 K at 0.003 bar	[2][6]
InChI	InChI=1S/C13H9Cl/c14-11-5-6-13-10(8-11)7-9-3-1-2-4-12(9)13/h1-6,8H,7H2	[1][2][3][4]
InChIKey	FCPAQNZCCWBDSY-UHFFFAOYSA-N	[1][2][3][4]
Canonical SMILES	C1C2=CC=CC=C2C3=C1C=C(C=C3)Cl	[4]

Experimental Protocols

Synthesis of 2-Chloro-9-fluorenone from 2-Chlorofluorene

This section details a reported experimental protocol for the synthesis of 2-Chloro-9-fluorenone using **2-Chlorofluorene** as a starting material.^[7]

Materials:

- **2-Chlorofluorene** (42 g, 0.21 mmol)
- Pyridine (257 mL)
- Triton B in pyridine (40% solution, methanol-free, 8 mL)
- Oxygen
- 5% aqueous hydrochloric acid
- Hexane

Procedure:

- A solution of **2-chlorofluorene** in pyridine is prepared at room temperature with stirring.
- A methanol-free, 40% solution of Triton B in pyridine is added to the stirred solution.
- Oxygen is bubbled through the mixture at a moderate rate for 18 hours.
- The majority of the pyridine is removed using a rotary evaporator under reduced pressure.
- 5% aqueous hydrochloric acid (500 mL) is added to the residue.
- The resulting solid is collected by filtration and washed with 5% aqueous hydrochloric acid and water.
- After drying, the solid is extracted repeatedly with hexane to remove hexane-insoluble impurities.

- Evaporation of the hexane yields 2-chloro-9-fluorenone (42.7 g, 95% yield) with a melting point of 110°-113° C.[7]

Visualized Experimental Workflow

The following diagram illustrates the workflow for the synthesis of 2-Chloro-9-fluorenone from **2-Chlorofluorene**.



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Caption: Synthesis of 2-Chloro-9-fluorenone from **2-Chlorofluorene**.

Relevance in Drug Development

While direct applications of **2-Chlorofluorene** in drug development are not extensively documented in the reviewed literature, the fluorene scaffold and its chlorinated derivatives are of significant interest in medicinal chemistry. For instance, the related compound, 2,7-Dichlorofluorene, is a known intermediate in the synthesis of the antimalarial drug lumefantrine.[8] Fluorene derivatives are utilized in various fields, including materials science and medicinal chemistry.[8] The substitution of chlorine atoms on a molecule can influence its pharmacokinetic and pharmacodynamic properties, a strategy often employed in drug discovery.

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References

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